

3-Chloro-1H-pyrrolo[2,3-c]pyridine characterization data

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Compound of Interest

Compound Name: 3-Chloro-1H-pyrrolo[2,3-c]pyridine

CAS No.: 1384079-12-2

Cat. No.: B2731921

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Executive Summary

3-Chloro-1H-pyrrolo[2,3-c]pyridine (also known as 3-chloro-6-azaindole) represents a critical scaffold in the design of ATP-competitive kinase inhibitors. Unlike its more common isomer, 7-azaindole (pyrrolo[2,3-b]pyridine), the 6-azaindole core offers a distinct hydrogen-bonding vector profile at the hinge-binding region of kinases, often resulting in altered selectivity profiles.

The introduction of a chlorine atom at the C3 position serves two primary functions in drug discovery:

- **Metabolic Blocking:** It prevents oxidative metabolism at the electron-rich C3 position, a common soft spot in azaindoles.
- **Electronic Modulation:** It lowers the pKa of the pyrrole NH, potentially strengthening hydrogen bond donor capability.

This guide provides a rigorous technical framework for the synthesis, purification, and structural elucidation of this compound, prioritizing self-validating analytical protocols.

Chemical Identity & Physicochemical Properties

Before initiating characterization, the fundamental identity of the target molecule must be established to differentiate it from its isomers (4-, 5-, and 7-azaindoles).

Property	Data	Note
IUPAC Name	3-Chloro-1H-pyrrolo[2,3-c]pyridine	Core: 6-Azaindole
CAS Number	898747-07-8	Verified Identifier
Molecular Formula	C7H5ClN2	
Molecular Weight	152.58 g/mol	Monoisotopic: 152.01
Appearance	Off-white to pale yellow solid	Light sensitive
Solubility	DMSO, Methanol, DMF	Poor in water
pKa (Calc)	~11.5 (Pyrrole NH), ~4.5 (Pyridine N)	Cl reduces pKa vs parent

Synthesis & Impurity Profiling

To accurately characterize the compound, one must understand its genesis. The primary impurity profile is derived from the regioselectivity of the halogenation step.

2.1 Synthetic Route: Electrophilic Aromatic Substitution

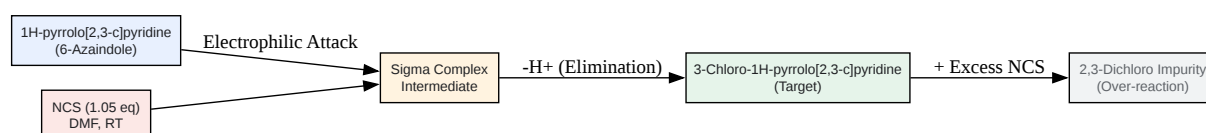
The most reliable protocol involves the direct chlorination of the parent 6-azaindole using N-Chlorosuccinimide (NCS).

- Reagents: 1H-pyrrolo[2,3-c]pyridine (1.0 eq), NCS (1.05 eq).
- Solvent: DMF (Dimethylformamide) or CH₂Cl₂.
- Conditions: Room temperature, 2–4 hours.

- Mechanism: The pyrrole ring is significantly more electron-rich than the pyridine ring. Within the pyrrole ring, the C3 position is the preferred site for electrophilic attack (SEAr) due to the stability of the sigma complex intermediate, which does not disrupt the aromaticity of the pyridine ring as significantly as C2 attack would.

2.2 Critical Impurities

- 2,3-Dichloro impurity: Result of over-chlorination (requires excess NCS).
- 2-Chloro isomer: Thermodynamic product (rare under kinetic control).
- N-Chloro intermediate: Kinetic intermediate that usually rearranges to C3; detected if reaction is quenched too early.



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Figure 1: Synthesis Pathway and Impurity Origin. The C3 selectivity is driven by the preservation of the pyridine aromatic sextet during the transition state.

Spectroscopic Characterization Protocols

This section details the self-validating logic for confirming the structure.

3.1 Nuclear Magnetic Resonance (NMR)

The ¹H NMR spectrum provides the definitive proof of regiochemistry (C3 vs C2 substitution).

Solvent: DMSO-d₆ (Preferred for solubility and distinct NH signal).

Proton	Chemical Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH	11.8 – 12.2	Broad Singlet	-	Exchangeable proton; shift indicates H-bond acidity.
H2	7.70 – 7.85	Singlet (s)	-	Diagnostic Peak. In the parent, this is a doublet (J~2.5Hz). Loss of coupling to H3 confirms C3 substitution.
H3	ABSENT	-	-	Primary confirmation of substitution.
H7	8.75 – 8.85	Singlet (s)	-	Most downfield aromatic signal; adjacent to Pyridine N.
H5	8.15 – 8.25	Doublet (d)	J ~ 5.5	Alpha to Pyridine N; couples with H4.
H4	7.50 – 7.60	Doublet (d)	J ~ 5.5	Beta to Pyridine N; couples with H5.

Expert Insight:

- Regiochemistry Check: If the signal at ~6.5 ppm (characteristic of H3 in the parent 6-azaindole) is present, the reaction is incomplete.

- Isomer Check: If the signal at ~7.7 ppm (H2) remains a doublet, you likely have the wrong isomer or starting material. In the 3-chloro product, H2 has no vicinal neighbor to couple with, collapsing to a sharp singlet.

3.2 Mass Spectrometry (MS)

MS is used not just for molecular weight confirmation but for elemental composition verification via isotope patterns.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Parent Ion $[M+H]^+$: m/z 153.0 (for ^{35}Cl).
- Isotope Pattern: The presence of a single Chlorine atom dictates a specific 3:1 ratio between the $[M+H]^+$ (153.0) and $[M+H+2]^+$ (155.0) peaks.
 - Validation: If the M+2 peak is absent, the compound is not chlorinated. If the ratio is ~1:1, you have likely formed the dichloro impurity.

Chromatographic Purity Analysis (HPLC)

A generic gradient is insufficient for separating the 3-chloro product from the 2-chloro isomer or the parent. A focused gradient is required.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-2 min: 5% B (Hold)
 - 2-12 min: 5% -> 60% B (Linear Ramp)
 - 12-15 min: 95% B (Wash)

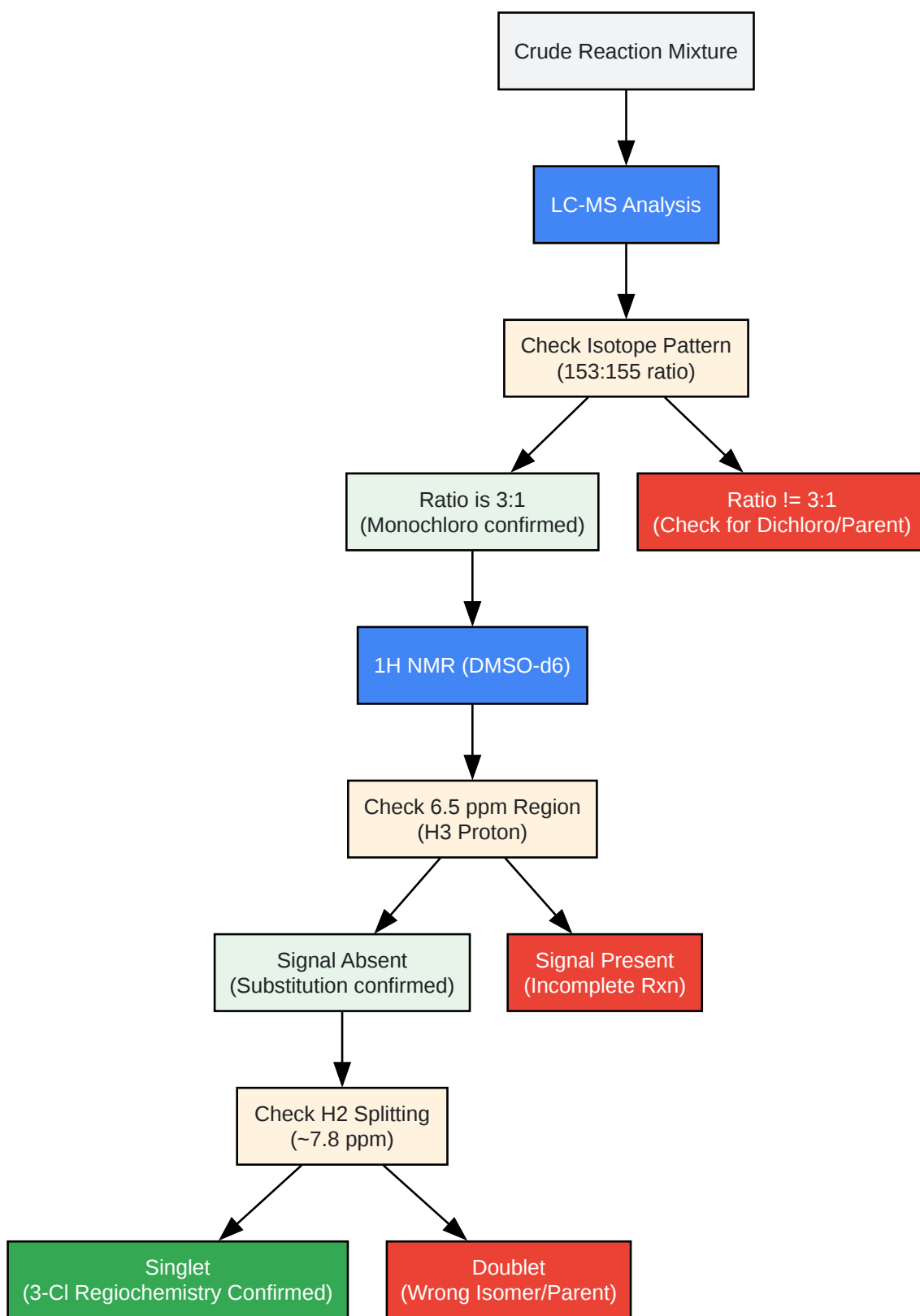
- Detection: UV at 254 nm (aromatic core) and 280 nm.

Retention Logic:

- Parent (6-Azaindole): Most polar, elutes first.
- 3-Chloro Product: More lipophilic (Cl is hydrophobic), elutes later.
- 2,3-Dichloro Impurity: Most lipophilic, elutes last.

Analytical Decision Tree

The following workflow illustrates the logical steps a researcher should take to validate the compound, ensuring no false positives.



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Figure 2: Analytical Triage. This workflow filters out common errors such as incomplete reaction (parent present) or over-chlorination.

References

- PubChem.**3-chloro-1H-pyrrolo[2,3-c]pyridine** (Compound).[1] National Library of Medicine. Accessed Feb 19, 2026. [[Link](#)]
- Wang, S., et al.Optimization and Scaling up of the Azaindole Derivatives Synthesis. (General azaindole halogenation protocols). [[Link](#)]

Sources

- 1. PubChemLite - 3-chloro-1h-pyrrolo[2,3-c]pyridine (C7H5ClN2) [pubchemlite.lcsb.uni.lu]
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